

Technical Whitepaper: 2,5-Dimethoxycinnamic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,5-Dimethoxycinnamic acid

CAS No.: 38489-74-6

Cat. No.: B3425081

[Get Quote](#)

CAS: 10538-51-9 Formula: $C_{11}H_{12}O_4$ Molecular Weight: 208.21 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary

2,5-Dimethoxycinnamic acid serves as a critical phenylpropanoid scaffold in organic synthesis and medicinal chemistry. Distinguished by its electron-rich dimethoxy substitution pattern, it functions as a primary intermediate in the production of vasodilators (e.g., Cinnepazide) and is investigated for its pleiotropic pharmacological effects, including anti-inflammatory and anticoagulant activities. This guide details the thermodynamic rationale behind its synthesis, rigorous purification protocols, and its application in modern drug development pipelines.

Chemical Profile & Properties[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Property	Specification
Appearance	Pale yellow to off-white crystalline powder
Melting Point	148–150 °C
Solubility	Soluble in ethanol, DMSO, DMF; sparingly soluble in water
pKa	~4.40 (Predicted)
LogP	1.80 (Octanol/Water)
Storage	Inert atmosphere, room temperature, protected from light

Synthesis Module: Knoevenagel Condensation

The most robust route to **2,5-dimethoxycinnamic acid** is the Knoevenagel condensation of 2,5-dimethoxybenzaldehyde with malonic acid. This pathway is preferred over the Perkin reaction due to milder conditions and higher yields of the trans-isomer.

Reaction Mechanism

The reaction proceeds via a base-catalyzed nucleophilic attack of the malonic acid enolate on the aldehyde carbonyl.

- **Deprotonation:** The organic base (Piperidine) deprotonates the active methylene of malonic acid.
- **Nucleophilic Attack:** The resulting enolate attacks the carbonyl carbon of 2,5-dimethoxybenzaldehyde.
- **Dehydration:** Elimination of water forms the -unsaturated dicarboxylic acid intermediate.
- **Decarboxylation:** Thermal decarboxylation occurs spontaneously under reflux, driving the equilibrium toward the stable trans-cinnamic acid product.

Experimental Protocol

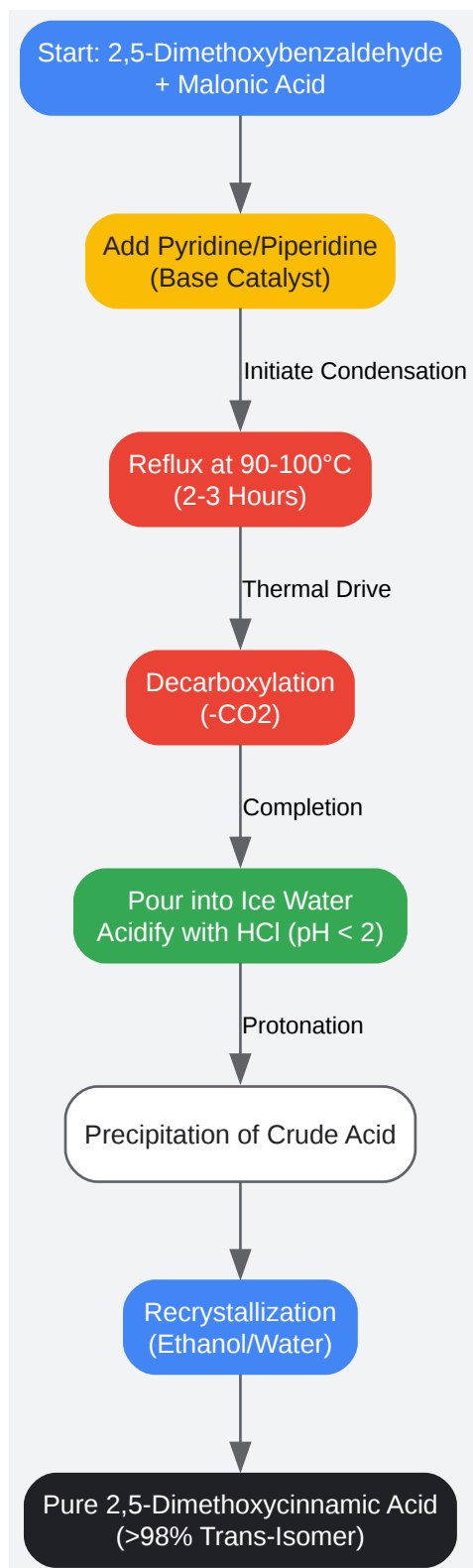
Reagents:

- 2,5-Dimethoxybenzaldehyde (1.0 eq)
- Malonic Acid (1.2 eq)[3]
- Pyridine (Solvent/Base)[4]
- Piperidine (Catalytic amount)
- HCl (3M, for precipitation)[4]

Workflow:

- Setup: In a round-bottom flask equipped with a reflux condenser, dissolve 2,5-dimethoxybenzaldehyde (e.g., 10g) and malonic acid (7.5g) in pyridine (20 mL).
- Catalysis: Add catalytic piperidine (0.5 mL) to the mixture.
- Reflux: Heat the reaction mixture to 90–100°C. Maintain reflux for 2–3 hours until CO₂ evolution ceases (indicating completion of decarboxylation).
- Quench: Cool the mixture to room temperature. Pour the solution into ice-cold water (100 mL).
- Acidification: Slowly add 3M HCl with vigorous stirring until pH < 2. A voluminous white/pale-yellow precipitate will form.[4]
- Isolation: Filter the precipitate via vacuum filtration. Wash the filter cake with cold water (3 x 20 mL) to remove residual pyridine.
- Purification: Recrystallize from hot Ethanol/Water (4:1).
 - Note: Dissolve crude solid in boiling ethanol, then add hot water until turbidity appears. Cool slowly to 4°C to maximize crystal size and purity.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Step-by-step synthetic workflow for the Knoevenagel condensation of **2,5-dimethoxycinnamic acid**.

Analytical Validation (Self-Validating System)

To ensure the integrity of the synthesized compound, the following spectral signatures must be confirmed.

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 12.30 ppm (s, 1H): Carboxylic acid proton (-COOH).
 - δ 7.80 ppm (d, J = 16.0 Hz, 1H): Vinyl proton (-H), indicating trans geometry.
 - δ 6.50 ppm (d, J = 16.0 Hz, 1H): Vinyl proton (-H).
 - δ 6.90–7.20 ppm (m, 3H): Aromatic protons (C3, C4, C6).
 - δ 3.75, 3.80 ppm (s, 6H): Two methoxy groups (-OCH₃).
- IR Spectroscopy (KBr):
 - 2500–3000 cm^{-1} : Broad O-H stretch (carboxylic acid).
 - 1680–1700 cm^{-1} : C=O stretch (conjugated acid).
 - 1620 cm^{-1} : C=C alkene stretch.

Pharmaceutical Applications & Biological Interface

2,5-Dimethoxycinnamic acid is not merely a passive intermediate; it possesses intrinsic biological activity and serves as a precursor for vasoactive agents.^[5]

Cinnepazide Synthesis

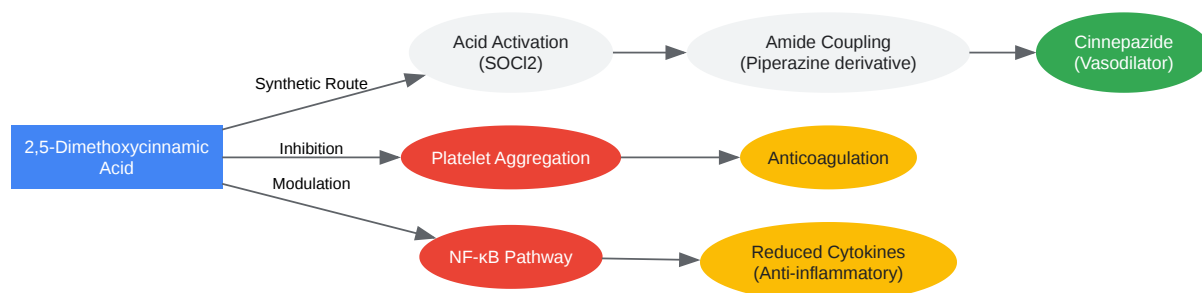
The primary industrial application is the synthesis of Cinnepazide, a vasodilator used to treat cerebral arteriosclerosis.

- Mechanism: The carboxylic acid moiety is activated (via acid chloride or mixed anhydride) and coupled with a piperazine derivative.
- Significance: The 2,5-dimethoxy substitution pattern is essential for the specific receptor binding affinity of the final drug.

Anti-Inflammatory & Anticoagulant Potential

Research indicates that methoxy-substituted cinnamic acids modulate the NF- κ B signaling pathway, reducing the expression of pro-inflammatory cytokines (TNF- α , IL-6). Additionally, the compound exhibits inhibitory effects on platelet aggregation, likely through interference with arachidonic acid metabolism.

Biological Pathway Diagram



[Click to download full resolution via product page](#)

Figure 2: Dual utility of **2,5-Dimethoxycinnamic acid** in pharmaceutical synthesis and direct biological modulation.^{[2][4]}

Safety & Handling

GHS Classification: Warning

- H315: Causes skin irritation.^{[6][7][8][9][10]}

- H319: Causes serious eye irritation.[6][7][8][9][10]
- H335: May cause respiratory irritation.[6][8]

Protocol:

- Handle in a fume hood to avoid inhalation of dust.
- Wear nitrile gloves and safety goggles.
- In case of contact, rinse immediately with water for 15 minutes.[8][11]

References

- PubChem. (2025).[6] **2,5-Dimethoxycinnamic acid** Compound Summary. National Library of Medicine. Retrieved from [Link]
- MDPI. (2023). Antioxidant and Hypolipidemic Activities of Cinnamic Acid Derivatives. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,5-Dimethoxycinnamic acid, predominantly trans 99 10538-51-9 [sigmaaldrich.com]
- 2. 2,5-Dimethoxycinnamic acid (CAS 10538-51-9) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 3. Sciencemadness Discussion Board - Synthesis of 3,4,5-trimethoxy cinnamic acid using green Knoevenagel condensation - Powered by XMB 1.9.11 [sciencemadness.org]
- 4. 2,5-Dimethoxycinnamic acid | 10538-51-9 [chemicalbook.com]
- 5. 2,5-Dimethoxycinnamic acid | 38489-74-6 | Benchchem [benchchem.com]
- 6. 2,5-Dimethoxybenzoic acid | C9H10O4 | CID 76027 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [7. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [8. assets.thermofisher.cn \[assets.thermofisher.cn\]](https://assets.thermofisher.cn)
- [9. 2,5-Dimethoxycinnamic Acid | 10538-51-9 | TCI EUROPE N.V. \[tcichemicals.com\]](https://www.tcichemicals.com)
- [10. hpc-standards.com \[hpc-standards.com\]](https://hpc-standards.com)
- [11. assets.thermofisher.com \[assets.thermofisher.com\]](https://assets.thermofisher.com)
- To cite this document: BenchChem. [Technical Whitepaper: 2,5-Dimethoxycinnamic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3425081/docs#technical-whitepaper-2-5-dimethoxycinnamic-acid\]](https://www.benchchem.com/product/b3425081/docs#technical-whitepaper-2-5-dimethoxycinnamic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check